

Using 4'-Chloro-3-(3-methylphenyl)propiophenone as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 4'-Chloro-3-(3-methylphenyl)propiophenone

CAS No.: 898790-65-3

Cat. No.: B3023737

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Application Note: Strategic Utilization of **4'-Chloro-3-(3-methylphenyl)propiophenone** in the Synthesis of Next-Generation SGLT Inhibitors and Metabolic Therapeutics

Executive Summary

4'-Chloro-3-(3-methylphenyl)propiophenone (CAS: 898790-65-3), hereinafter referred to as CMPP, is a high-purity dihydrochalcone scaffold. While dihydrochalcones like Phloretin are naturally occurring non-selective SGLT inhibitors, synthetic analogs such as CMPP are critical intermediates in the development of Sodium-Glucose Co-Transporter 2 (SGLT2) inhibitors, PPAR agonists, and Kinase inhibitors.

This guide details the protocol for utilizing CMPP as a core pharmacophore building block. We focus on its transformation via Asymmetric Transfer Hydrogenation (ATH) to generate chiral 1,3-diarylpropanols—a key motif in establishing stereoselectivity for receptor binding—and its subsequent functionalization for C-aryl glycoside synthesis.

Chemical Profile & Mechanistic Insight

Physicochemical Properties

Property	Specification
IUPAC Name	1-(4-chlorophenyl)-3-(3-methylphenyl)propan-1-one
CAS Number	898790-65-3
Molecular Formula	C ₁₆ H ₁₅ ClO
Molecular Weight	258.74 g/mol
Core Scaffold	Dihydrochalcone (1,3-diarylpropan-1-one)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Insoluble in Water

Mechanistic Role in Drug Design

CMPP serves as a "linker" scaffold that connects two lipophilic aryl domains. In medicinal chemistry, this 1,3-diarylpropane motif is often employed to:

- **Mimic the Phloretin Pharmacophore:** Phloretin is the archetype SGLT inhibitor. The 4'-chloro substitution on CMPP enhances metabolic stability compared to the hydroxyl groups of Phloretin, while the 3-methylphenyl tail provides hydrophobic bulk to occupy the SGLT2 binding pocket.
- **Facilitate Chiral Induction:** The propanone ketone is a prochiral center. Reducing this ketone to a chiral alcohol allows for the creation of stereospecific drug candidates, crucial for distinguishing between SGLT1 (intestinal) and SGLT2 (renal) selectivity.

Experimental Protocol: Asymmetric Transfer Hydrogenation (ATH)

Objective: To convert CMPP into (S)-1-(4-chlorophenyl)-3-(3-methylphenyl)propan-1-ol with >98% enantiomeric excess (ee). This chiral alcohol is the precursor for ether-linked or glycosidic APIs.

Reaction Scheme: CMPP + HCOOH/TEA (Catalyst: Ru-TsDPEN) → Chiral Alcohol

Materials & Reagents

- Substrate: CMPP (10.0 g, 38.6 mmol)
- Catalyst: RuCl (0.5 mol%)
- Hydrogen Source: Formic acid/Triethylamine (5:2 azeotropic mixture)
- Solvent: Dichloromethane (DCM), anhydrous
- Inert Gas: Nitrogen or Argon

Step-by-Step Methodology

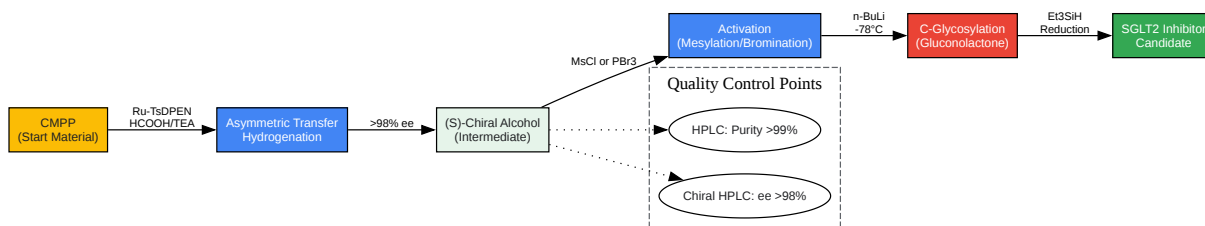
- Catalyst Activation:
 - In a flame-dried Schlenk flask, dissolve RuCl (123 mg, 0.19 mmol) in 10 mL of anhydrous DCM under nitrogen.
 - Stir for 10 minutes at room temperature (RT) until a homogeneous orange solution forms.
- Substrate Addition:
 - Dissolve CMPP (10.0 g) in 40 mL of DCM.
 - Add the substrate solution to the catalyst mixture via cannula transfer to maintain inert atmosphere.
- Initiation of Reduction:
 - Cool the reaction mixture to 0°C using an ice bath.
 - Dropwise add the Formic acid/TEA mixture (12 mL) over 20 minutes. Caution: Exothermic reaction.
- Reaction Monitoring:

- Allow the mixture to warm to RT and stir for 12–16 hours.
- In-Process Control (IPC): Monitor by TLC (Hexane/EtOAc 8:1) or HPLC. The ketone peak (UV 254 nm) should disappear, replaced by the alcohol peak.
- Quenching & Workup:
 - Quench the reaction by adding water (50 mL).
 - Separate the organic layer and extract the aqueous layer with DCM (2 x 30 mL).
 - Wash combined organics with saturated NaHCO₃ (to remove excess formic acid) and Brine.
 - Dry over anhydrous Na₂SO₄ and concentrate under reduced pressure.
- Purification:
 - Purify the crude oil via Flash Column Chromatography (Silica Gel 60).
 - Eluent: Gradient of Hexane to 10% EtOAc/Hexane.
 - Yield Target: >90% (approx. 9.0 g).
 - Enantiomeric Excess: Determine by Chiral HPLC (Chiralcel OD-H column).

Downstream Application: Synthesis of C-Aryl Glycoside Scaffolds

Once the chiral alcohol or the reduced alkane is obtained, the scaffold is often coupled to a sugar moiety to generate SGLT2 inhibitors. Below is the logic flow for transforming CMPP into a bioactive glycoside.

Workflow Diagram (Graphviz)



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Caption: Synthetic pathway transforming CMPP into a high-value SGLT2 inhibitor pharmacophore via asymmetric reduction and glycosylation.

Quality Control & Troubleshooting

Analytical Parameters

Test	Method	Acceptance Criteria
Purity	HPLC (C18 Column, ACN/Water gradient)	≥ 98.0%
Identity	¹ H-NMR (CDCl ₃ , 400 MHz)	Confirms 4-Cl and 3-Me signals
Chiral Purity	Chiral HPLC (Chiralcel OD-H)	≥ 98% ee
Residual Solvent	GC-Headspace	< 500 ppm (DCM)

Troubleshooting Guide

- Issue: Low conversion during ATH.
 - Cause: Catalyst poisoning by oxygen or moisture.

- Solution: Ensure strict degassing of DCM and Formic Acid/TEA mixture. Increase catalyst loading to 1 mol%.
- Issue: Racemization of the alcohol.
 - Cause: Reaction temperature too high (>25°C) or prolonged reaction time.
 - Solution: Maintain 20–25°C strictly. Quench immediately upon completion.

References

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- PubChem Compound Summary. (2025). 1-(4-chlorophenyl)-3-(3-methylphenyl)propan-1-one. National Center for Biotechnology Information. [Link](#)

Disclaimer: This protocol is intended for research and development purposes only. All chemical synthesis should be performed by qualified personnel in a controlled laboratory environment.

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